

Compound Profile and Scientific Application

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Compound of Interest

Compound Name: *H-Beta-ala-amc hcl*

Cat. No.: *B8132148*

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H-Beta-ala-AMC HCl is a fluorogenic substrate primarily used to detect and quantify the activity of various aminopeptidases.[1][2] Upon enzymatic cleavage of the β -alanine residue, the highly fluorescent molecule 7-amino-4-methylcoumarin (AMC) is released.[2] The fluorescence of AMC, typically measured at excitation and emission maxima of 340-360 nm and 440-460 nm respectively, allows for the sensitive quantification of enzyme activity.[2] Its applications are prevalent in basic research and drug discovery, for instance, in identifying *Pseudomonas aeruginosa*, which exhibits β -alanine aminopeptidase activity.[1][2]

Key Chemical Properties:

Property	Value	Source
Synonyms	H-β-Alanine-AMC, 7-N-β-Alanylamino-4-methylcoumarin	[2]
Molecular Formula	C ₃ H ₈ ClNO ₂ (for β-Alanine Hydrochloride)	[3]
Molecular Weight	282.72 g/mol (for Beta-Ala-AMC)	[1]
Appearance	White crystal powder	[4]
Solubility	Soluble in DMSO	[1]

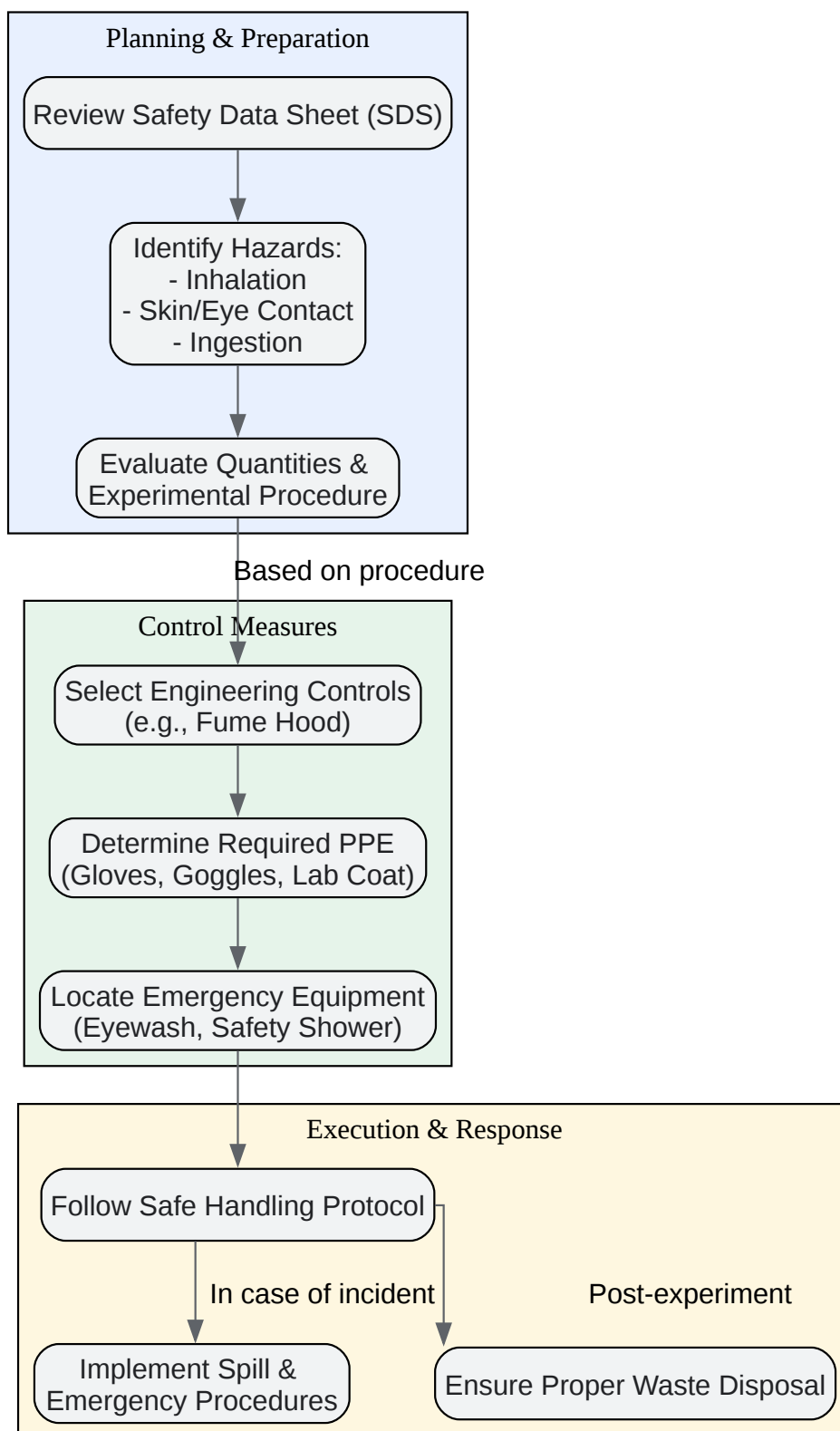
Hazard Identification and Risk Assessment

A thorough risk assessment is the cornerstone of safe laboratory practice. While β-alanine itself is not classified as a hazardous substance, the hydrochloride salt of H-Beta-ala-AMC introduces potential hazards that must be managed.[5][6] The toxicological properties of the complete molecule have not been fully investigated, warranting a cautious approach.[7]

Potential Hazards:

- Inhalation: May cause respiratory tract irritation.[7][8]
- Skin Contact: May cause skin irritation.[7][8]
- Eye Contact: May cause eye irritation.[7][8]
- Ingestion: May be harmful if swallowed.[8]
- Chronic Exposure: Potential for harm exists, though specific data is unavailable.[9]
- Acidic Properties: As a hydrochloride salt, the compound is acidic and can be corrosive, particularly in the presence of moisture.[10][11][12]

A systematic approach to risk assessment should be followed before commencing any work with this compound.



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Caption: Risk assessment workflow for handling **H-Beta-ala-AMC HCl**.

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure, a combination of engineering controls and appropriate PPE is essential.

Engineering Controls:

- Ventilation: Always handle **H-Beta-ala-AMC HCl** in a well-ventilated area.[\[11\]](#)[\[13\]](#) For procedures that may generate dust, such as weighing or aliquoting, a chemical fume hood is mandatory.[\[8\]](#)[\[13\]](#)
- Emergency Access: Ensure that an emergency eyewash station and safety shower are readily accessible in the immediate work area.[\[13\]](#)[\[14\]](#)

Personal Protective Equipment (PPE): The selection of PPE depends on the scale of the operation and the potential for exposure.

Operation/Scale	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Small-Scale Laboratory Use (mg to g)	Tightly fitting safety goggles or glasses with side-shields. [13]	Chemical-resistant gloves (e.g., nitrile). [13]	Standard laboratory coat. [13]	Not typically required if handled in a chemical fume hood. [13]
Large-Scale Operations or Spills	Face shield and chemical safety goggles. [12] [13]	Heavy-duty, chemical-resistant gloves. [13]	Full protective suit or chemical-resistant apron. [11] [12]	A NIOSH-approved respirator with an appropriate cartridge for acid gases and particulates (e.g., N95) is recommended. [8] [12] [13]

Step-by-Step Safe Handling Protocol

A methodical approach to handling the solid compound is critical to prevent contamination and exposure.

- Preparation: Before handling the compound, ensure the work area (preferably a chemical fume hood) is clean and uncluttered. Prepare all necessary equipment, including spatulas, weigh boats, and pre-labeled containers.
- Donning PPE: Put on the appropriate PPE as detailed in the table above.[\[13\]](#)
- Weighing and Transfer:
 - Handle **H-Beta-ala-AMC HCl** as a solid powder.
 - To minimize dust generation, use a weigh boat or weighing paper and carefully transfer the material.[\[13\]](#) Avoid any actions that could cause the powder to become airborne.
 - Close the primary container tightly immediately after use.[\[13\]](#)[\[15\]](#)
- Solution Preparation:
 - When dissolving the compound, typically in DMSO, add the solvent to the powder slowly.
 - If preparing aqueous solutions from a stock, always add the acidic stock solution to the water or buffer, never the other way around, to avoid splashing.[\[12\]](#)
- Post-Handling:
 - Thoroughly wash hands with soap and water after handling is complete, even if gloves were worn.[\[13\]](#)
 - Decontaminate all work surfaces and equipment.
 - Properly remove and dispose of contaminated PPE.[\[13\]](#)

Storage and Stability

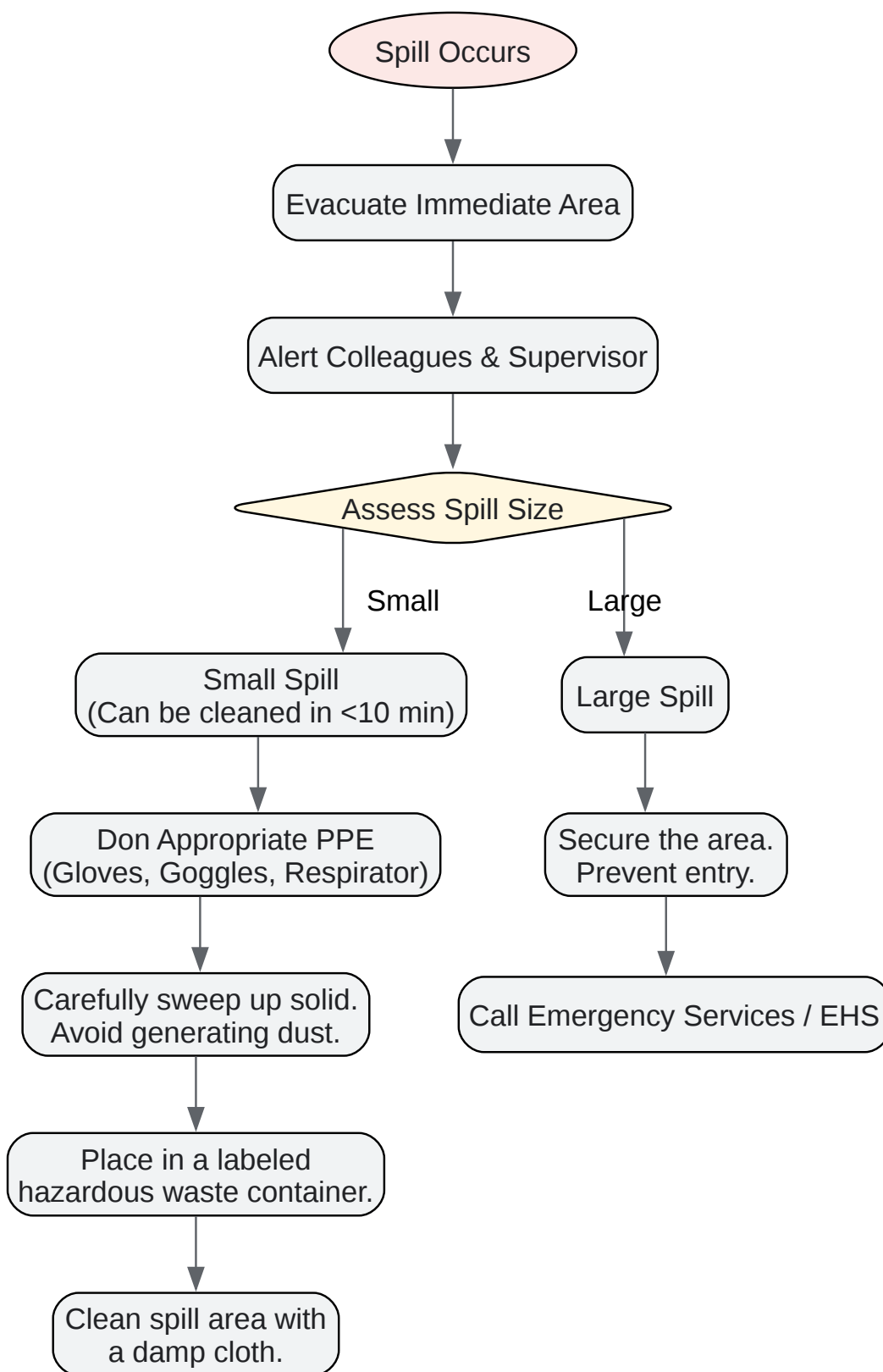
Proper storage is crucial for maintaining the integrity of **H-Beta-ala-AMC HCl** and ensuring laboratory safety.

- **Temperature:** Store in a freezer at or below -15°C .^[1] Some suppliers recommend storage at $2-8^{\circ}\text{C}$ or not exceeding 5°C , so always consult the manufacturer's specific instructions.^{[4][8]}
- **Light:** The compound is light-sensitive.^[7] Store in a light-protected container (e.g., amber vial) and minimize light exposure during handling.^{[1][9]}
- **Moisture:** The compound is moisture-sensitive and should be stored in a tightly closed container in a dry, cool, well-ventilated place.^{[7][9]}
- **Incompatibilities:** Store away from incompatible materials such as strong oxidizing agents, strong bases, and metals.^{[15][16][17]}

Spill and Emergency Procedures

Immediate and correct response to spills and exposures is critical.

Spill Response:



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Caption: Decision-making flowchart for **H-Beta-ala-AMC HCl** spill response.

- **Small Spills:** For minor spills, avoid breathing in the dust.[13] Carefully sweep up the spilled solid and place it into a designated, labeled container for chemical waste.[13] Clean the spill area with a damp cloth to ensure no residue remains.[13]
- **Large Spills:** For larger spills, evacuate the area immediately and follow your institution's emergency procedures.[13][15]

First Aid Measures:

- **Eye Contact:** Immediately flush eyes with copious amounts of water at an emergency eyewash station for at least 15 minutes, separating the eyelids with fingers.[9][15] Seek immediate medical attention.
- **Skin Contact:** Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[7][15] Seek medical advice if irritation persists.[9]
- **Inhalation:** Move the individual to fresh air.[7][9] If breathing is difficult, provide oxygen. Seek medical attention.
- **Ingestion:** If the person is conscious, rinse their mouth with water.[7][9] Do not induce vomiting. Seek immediate medical attention.

Waste Disposal

Proper disposal is a legal and ethical responsibility to protect the environment and public health.

- **Waste Segregation:** All waste contaminated with **H-Beta-ala-AMC HCl**, including unused solid material, contaminated weigh boats, gloves, and paper towels, should be collected in a dedicated, clearly labeled hazardous waste container.[6][13]
- **Disposal Method:** Disposal must be conducted in accordance with all local, state, and federal regulations.[8][18] The recommended method is through a licensed chemical waste disposal facility.[18]
- **Empty Containers:** Empty containers should be triple-rinsed with an appropriate solvent. The rinsate must be collected and disposed of as hazardous waste.[18] Never wash the

compound or its containers down the drain.[18]

By integrating these safety and handling protocols into all experimental workflows, researchers can mitigate risks, ensure the well-being of laboratory personnel, and uphold the highest standards of scientific integrity.

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